

Proper Disposal of Ifenprodil Tartrate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Ifenprodil tartrate*

Cat. No.: *B8810540*

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The proper disposal of **Ifenprodil tartrate**, a non-competitive NMDA receptor antagonist used in research, is crucial for maintaining laboratory safety, protecting the environment, and ensuring regulatory compliance. This guide provides essential, step-by-step procedures for its safe handling and disposal.

Hazard Profile of Ifenprodil Tartrate

Before handling or disposing of **Ifenprodil tartrate**, it is imperative to be aware of its hazard classifications as outlined in Safety Data Sheets (SDS). Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.[\[1\]](#)[\[2\]](#)

Hazard Classification	Description	Source
Acute Oral Toxicity	Category 4: Harmful if swallowed.	[1] [2]
Skin Irritation	Category 2: Causes skin irritation.	[1]
Eye Irritation	Category 2A: Causes serious eye irritation.	[1] [2]
Respiratory Irritation	Category 3: May cause respiratory tract irritation.	[1] [2]

Step-by-Step Disposal Procedure

The disposal of **Ifenprodil tartrate** is governed by regulations from agencies like the Environmental Protection Agency (EPA) and may be subject to state and local rules.^{[3][4]} The following procedure is based on general best practices for chemical waste in a research setting.

Step 1: Initial Waste Collection

- **Designate a Waste Container:** Use a dedicated, leak-proof, and sturdy container for collecting **Ifenprodil tartrate** waste.^{[5][6]} Plastic containers are often preferred over glass to minimize the risk of breakage.^[7]
- **Label the Container:** The container must be clearly labeled as "Hazardous Waste."^[7] The label should include:
 - The full chemical name: "**Ifenprodil tartrate**" (avoid abbreviations).^[7]
 - An accurate list of all components and their approximate quantities if it is a mixture.^[7]
 - The date when waste was first added.^[7]
 - The name and contact information of the Principal Investigator.^[7]
 - Appropriate hazard pictograms.^[7]
- **Keep the Container Closed:** The waste container must be sealed at all times, except when adding waste.^[6]

Step 2: Segregation and Storage

- **Avoid Mixing Wastes:** Do not mix **Ifenprodil tartrate** with incompatible wastes. It is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.^[1] Store waste in segregated areas to prevent accidental reactions.^[6]
- **Use Secondary Containment:** All liquid hazardous waste containers should be placed in secondary containment to prevent spills from spreading.^[6]

- **Store Appropriately:** Store the waste container in a well-ventilated area, away from heat and sources of ignition.[8] Ensure it is stored in a designated and secure location, such as a satellite accumulation area, until it is ready for pickup.

Step 3: Disposal of Contaminated Materials and Empty Containers

- **Contaminated Labware:** Disposable items contaminated with **Ifenprodil tartrate** (e.g., gloves, pipette tips, paper towels) should be collected in a designated, sealed container and disposed of as hazardous waste.[5]
- **Empty Containers:**
 - Thoroughly empty the original **Ifenprodil tartrate** container.[6]
 - The first rinse of the container must be collected and disposed of as hazardous chemical waste.[6]
 - For containers of highly toxic chemicals ($LD50 < 50\text{mg/kg}$), the first three rinses must be collected as hazardous waste.[6] While the specific $LD50$ for **Ifenprodil tartrate** is not provided in the search results, treating it with caution is recommended.
 - After thorough rinsing and drying, obliterate or remove the original label before disposing of the container in the appropriate recycling or trash receptacle.[5]

Step 4: Final Disposal

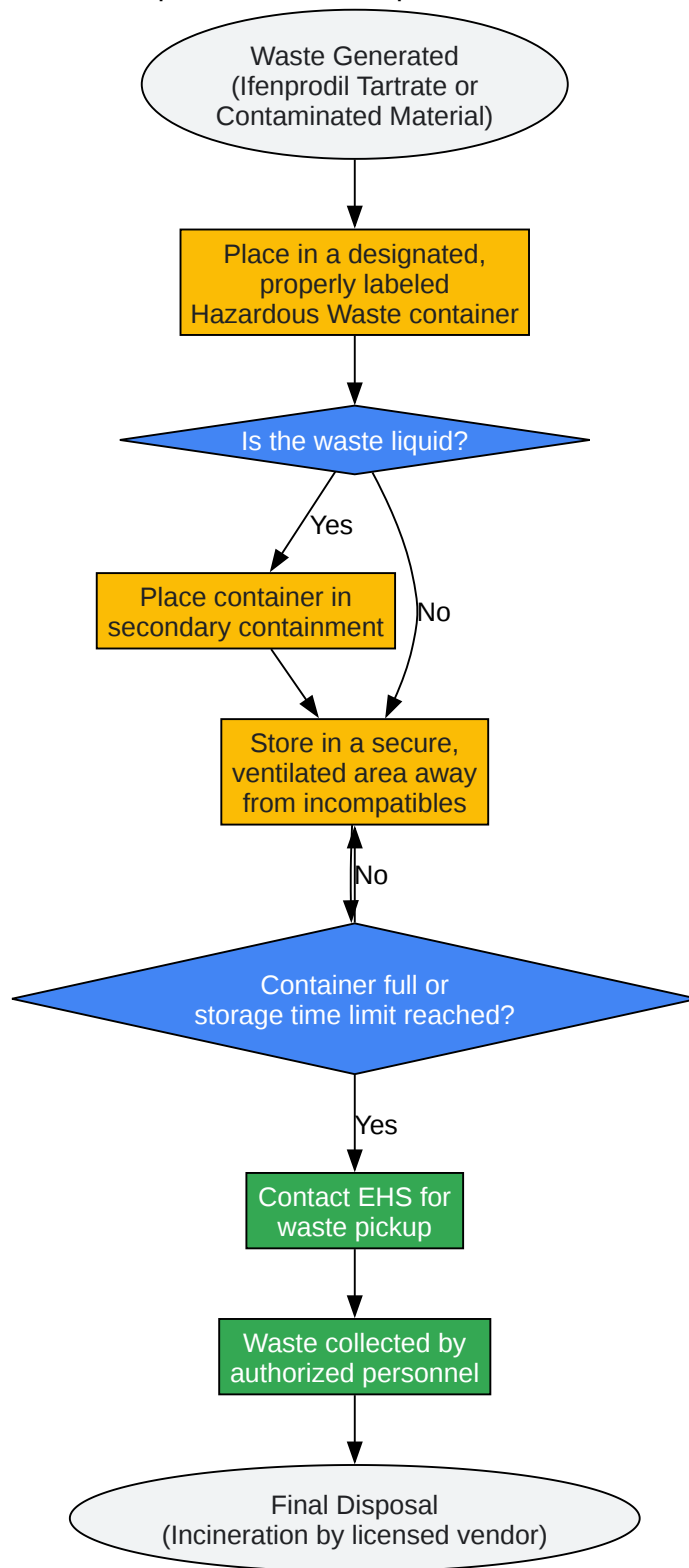
- **Do Not Use Sink or Trash Disposal:** Do not dispose of **Ifenprodil tartrate** down the drain or in the regular trash.[8][9] Sewer disposal of hazardous chemicals is generally prohibited.[4][7]
- **Arrange for Professional Disposal:** The collected hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal company.[2][7] These companies are equipped to handle and transport the waste for final treatment, which is typically incineration for pharmaceutical waste.[4][10]

- Schedule a Pickup: Request a waste pickup from your EHS department when the container is nearly full (e.g., $\frac{3}{4}$ full) or has reached its storage time limit.[\[5\]](#)[\[6\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ifenprodil tartrate** waste in a laboratory setting.

Ifenprodil Tartrate Disposal Workflow



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Caption: Decision workflow for handling and disposing of **Ifenprodil tartrate** waste.

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